

Essential Safety and Logistical Information for Handling Ammonium Iron(II) Sulfate

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Compound of Interest

Compound Name: ammonium iron (II) sulfate

Cat. No.: B8716397

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for handling ammonium iron(II) sulfate, including personal protective equipment (PPE) guidelines, operational protocols, and disposal plans.

Ammonium iron(II) sulfate, also known as Mohr's salt, is classified as a hazardous substance that can cause skin and eye irritation, as well as respiratory irritation.^{[1][2][3][4]} Adherence to proper safety protocols is crucial to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment is essential when handling ammonium iron(II) sulfate to prevent exposure:

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved standards are required.[1] For tasks with a higher risk of splashing, chemical safety goggles or a face shield should be used.[5]
Skin Protection	Wear impervious gloves such as nitrile or rubber.[2][5] A lab coat, overalls, or a chemical-resistant apron should be worn to protect clothing and skin.[6] It is recommended to wash hands thoroughly after handling the substance. [1][2][7]
Respiratory Protection	In situations where dust may be generated, a NIOSH-approved P95 or P1 particle respirator should be used.[1] For higher levels of exposure, a respirator with OV/AG/P99 (US) or ABEK-P2 (EU) cartridges is recommended.[1]

Exposure Limits

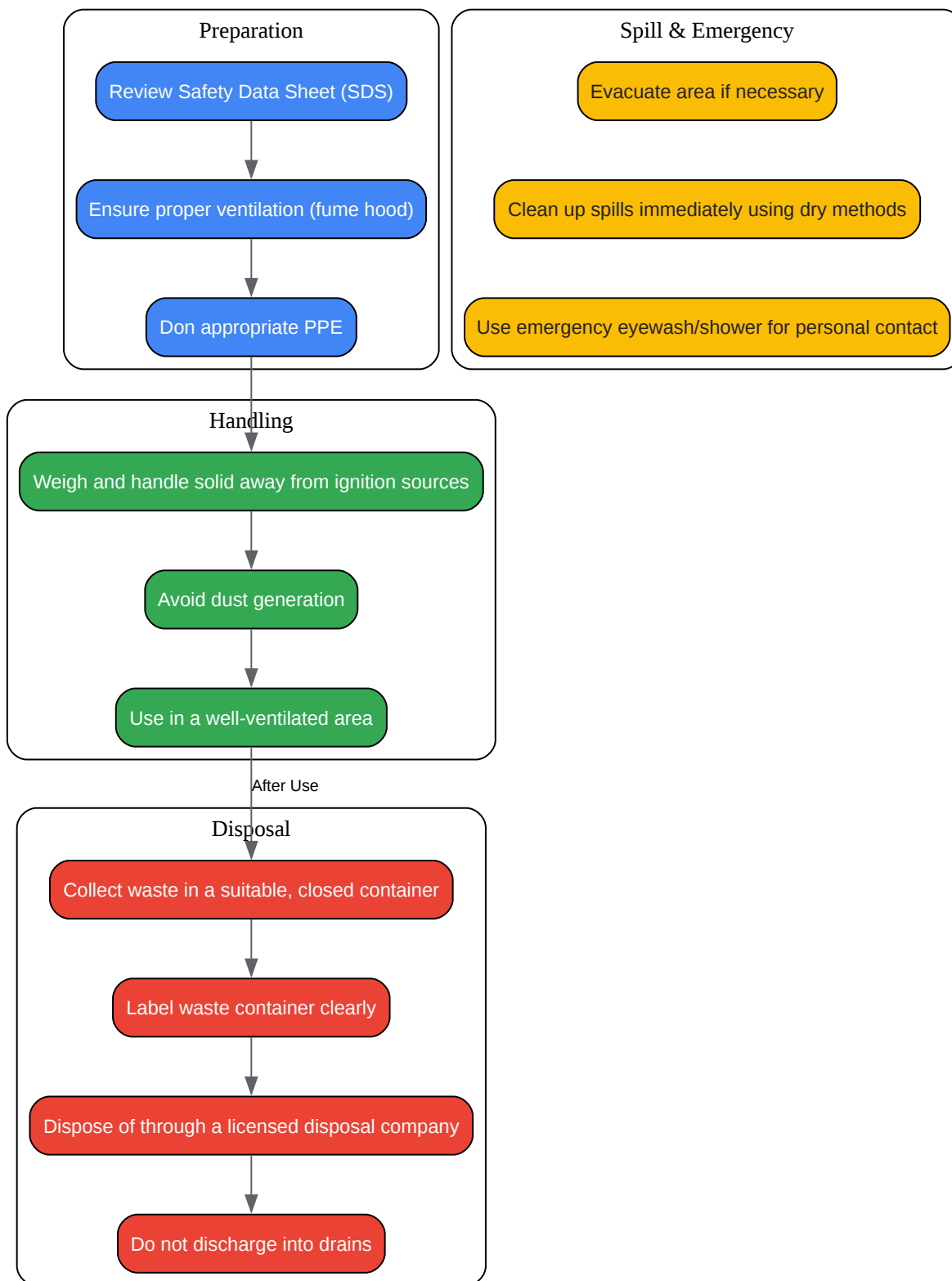
Occupational exposure limits have been established to protect laboratory personnel from the potential health effects of ammonium iron(II) sulfate.

Organization	Exposure Limit (Time-Weighted Average - TWA)
ACGIH	1.0 mg/m ³
NIOSH	1.0 mg/m ³

Source:[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection. The following workflow outlines the key steps from preparation to disposal.



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Safe Handling Workflow for Ammonium Iron(II) Sulfate

Experimental Protocols

Spill Cleanup Procedure:

- Evacuate and Ventilate: If a significant amount of dust is generated, evacuate the immediate area and ensure adequate ventilation.[1]
- Personal Protection: Wear the appropriate PPE, including respiratory protection, gloves, and eye protection.[1][5]
- Containment: Prevent the spill from spreading and entering drains.[1][8]
- Cleanup: For dry spills, carefully sweep or vacuum the material, avoiding dust generation.[2][6] Place the collected material into a suitable, closed, and labeled container for disposal.[1][7]
- Decontamination: Clean the spill area thoroughly with water.[2]

Disposal Protocol:

- Waste Collection: Collect all waste material, including contaminated PPE, in a designated, properly labeled, and sealed container.[1][7]
- Licensed Disposal: Arrange for the disposal of the waste through a licensed and approved waste disposal company.[1] Adhere to all local, state, and federal regulations for chemical waste disposal.[8][9]
- Container Disposal: Empty containers should be triple-rinsed and disposed of as unused product, or recycled if possible.[1][2]

By adhering to these guidelines, researchers can significantly mitigate the risks associated with handling ammonium iron(II) sulfate, ensuring a safer laboratory environment for all personnel.

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